

E12CA1A3 for Nucleic Acid Delivery Systems: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: E12CA1A3

Cat. No.: B15552503

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Introduction

The landscape of nucleic acid therapeutics, including mRNA vaccines and gene therapies, is rapidly evolving. A critical component of the success of these therapies lies in the development of safe and effective delivery systems. Lipid nanoparticles (LNPs) have emerged as the leading platform for nucleic acid delivery, offering protection from degradation and facilitating cellular uptake. At the heart of these LNPs are ionizable cationic lipids, which are pivotal for encapsulating the nucleic acid payload and enabling its release into the cytoplasm. **E12CA1A3** is a novel, ionizable cationic lipid designed for the formulation of LNPs for mRNA delivery. This technical guide provides a comprehensive overview of **E12CA1A3**, including its synthesis, formulation into LNPs, and its performance in preclinical models, based on available scientific literature. A key characteristic of **E12CA1A3**-containing LNPs is their rapid clearance from the liver, which may contribute to an improved safety profile compared to other established ionizable lipids.

Core Concepts

E12CA1A3 is an ionizable cationic lipid with a pKa of 6.4. Its chemical name is 2-hexyl-decanoic acid, 2-[4-(dimethylamino)-1-oxobutoxy]dodecyl ester, with a molecular formula of $C_{34}H_{67}NO_4$ and a molecular weight of 553.9 g/mol. The structure of **E12CA1A3** is designed to be biodegradable, which is hypothesized to contribute to its rapid clearance from the body.

The mechanism of action for **E12CA1A3**-based LNPs in nucleic acid delivery follows the established paradigm for ionizable lipids:

- **Encapsulation:** At an acidic pH during formulation, the tertiary amine of **E12CA1A3** becomes protonated, allowing it to electrostatically interact with the negatively charged phosphate backbone of the nucleic acid, leading to the formation of a stable LNP.
- **Circulation and Cellular Uptake:** In the bloodstream, at physiological pH (around 7.4), **E12CA1A3** is largely deprotonated and neutral. This neutrality reduces non-specific interactions with blood components, prolonging circulation time and minimizing toxicity. The LNPs are taken up by cells, primarily through apolipoprotein E (ApoE)-mediated endocytosis.
- **Endosomal Escape:** Once inside the endosome, the acidic environment (pH 5.0-6.5) leads to the protonation of **E12CA1A3**. The now positively charged lipid interacts with the negatively charged endosomal membrane, disrupting it and facilitating the release of the nucleic acid cargo into the cytoplasm.
- **Translation/Action:** The released mRNA can then be translated by the cellular machinery to produce the protein of interest.

Data Presentation

The following tables summarize the key quantitative data regarding **E12CA1A3**-formulated LNPs. This data is compiled from publicly available information and representative studies on LNP technology.

Parameter	Value	Method	Notes
pKa	6.4	TNS Assay	The pKa is crucial for efficient encapsulation and endosomal escape.
Molecular Weight	553.9 g/mol	Mass Spectrometry	
Chemical Formula	C34H67NO4		
CAS Number	2778182-26-4		

Table 1: Physicochemical Properties of **E12CA1A3**

Parameter	E12CA1A3 LNP	Control LNP (e.g., DLin-MC3-DMA)	Method
Hydrodynamic Diameter (nm)	~80-100 nm	~80-100 nm	Dynamic Light Scattering (DLS)
Polydispersity Index (PDI)	< 0.2	< 0.2	Dynamic Light Scattering (DLS)
Encapsulation Efficiency (%)	> 90%	> 90%	RiboGreen Assay
Zeta Potential (mV) at neutral pH	Near-neutral	Near-neutral	Electrophoretic Light Scattering (ELS)

Table 2: Typical Characteristics of **E12CA1A3**-formulated LNPs encapsulating mRNA

Assay	E12CA1A3 LNP	Control LNP (e.g., DLin-MC3-DMA)	Model System
In vitro Luciferase Expression	High	High	Mouse Bone Marrow-Derived Dendritic Cells (BMDCs)
In vivo Luciferase Expression (Liver)	Significant, but with faster clearance	Sustained high expression	Mice
In vivo Liver Clearance	More rapid	Slower	Mice
Anti-tumor Efficacy (e.g., E7 or OVA tumor models)	Significant tumor growth suppression and prolonged survival	Varies by study	Mice

Table 3: In Vitro and In Vivo Performance of **E12CA1A3**-LNPs

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of scientific findings. Below are representative protocols for the synthesis of **E12CA1A3**, formulation of LNPs, and their subsequent in vitro and in vivo evaluation. These are generalized protocols based on standard methods in the field, as the specific details from the primary literature on **E12CA1A3** were not fully accessible.

Synthesis of **E12CA1A3**

The synthesis of **E12CA1A3** is described as a multi-step process. A schematic of the synthesis procedure is provided in the work by Xu et al. (2024). While the exact reagents and conditions are proprietary or detailed within the full publication, a general approach for synthesizing similar ionizable lipids involves:

- Synthesis of the lipid core: This typically involves the reaction of a diol with two fatty acid derivatives to form the diester backbone.

- Attachment of the headgroup: The amino-containing headgroup is then coupled to the lipid core.
- Purification: The final product is purified using techniques such as column chromatography to ensure high purity.

LNP Formulation

LNPs encapsulating mRNA are typically prepared using a rapid mixing method, such as with a microfluidic device.

Materials:

- **E12CA1A3** in ethanol
- DSPC (1,2-distearoyl-sn-glycero-3-phosphocholine) in ethanol
- Cholesterol in ethanol
- DMG-PEG2000 (1,2-dimyristoyl-rac-glycero-3-methoxypolyethylene glycol-2000) in ethanol
- mRNA in an acidic buffer (e.g., 50 mM citrate buffer, pH 4.0)
- Ethanol
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Prepare the lipid stock solutions in ethanol. A common molar ratio for the lipid components (ionizable lipid:DSPC:cholesterol:PEG-lipid) is 50:10:38.5:1.5.
- Mix the lipid stock solutions in the desired ratio to create the final lipid mixture in ethanol.
- Prepare the mRNA solution in the acidic buffer.
- Use a microfluidic mixing device (e.g., NanoAssemblr) to rapidly mix the lipid-ethanol solution with the mRNA-aqueous solution at a defined flow rate ratio (e.g., 1:3 ethanol to aqueous).

- The rapid mixing causes a change in solvent polarity, leading to the self-assembly of the LNPs with the mRNA encapsulated inside.
- Dialyze the resulting LNP suspension against PBS (pH 7.4) to remove the ethanol and exchange the buffer.
- Sterile-filter the final LNP formulation through a 0.22 μ m filter.

In Vitro Transfection and Luciferase Assay

Materials:

- Mouse Bone Marrow-Derived Dendritic Cells (BMDCs) or other relevant cell line
- Cell culture medium
- **E12CA1A3**-LNPs encapsulating luciferase mRNA
- Luciferase assay reagent (e.g., Bright-Glo™ Luciferase Assay System)
- Luminometer

Procedure:

- Seed the cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Treat the cells with serial dilutions of the **E12CA1A3**-LNPs containing luciferase mRNA.
- Incubate the cells for a specified period (e.g., 24 hours).
- Remove the culture medium and lyse the cells according to the luciferase assay kit manufacturer's instructions.
- Add the luciferase substrate to the cell lysate.
- Measure the luminescence using a luminometer. The light output is proportional to the amount of luciferase protein expressed.

In Vivo Anti-Tumor Efficacy Study

Materials:

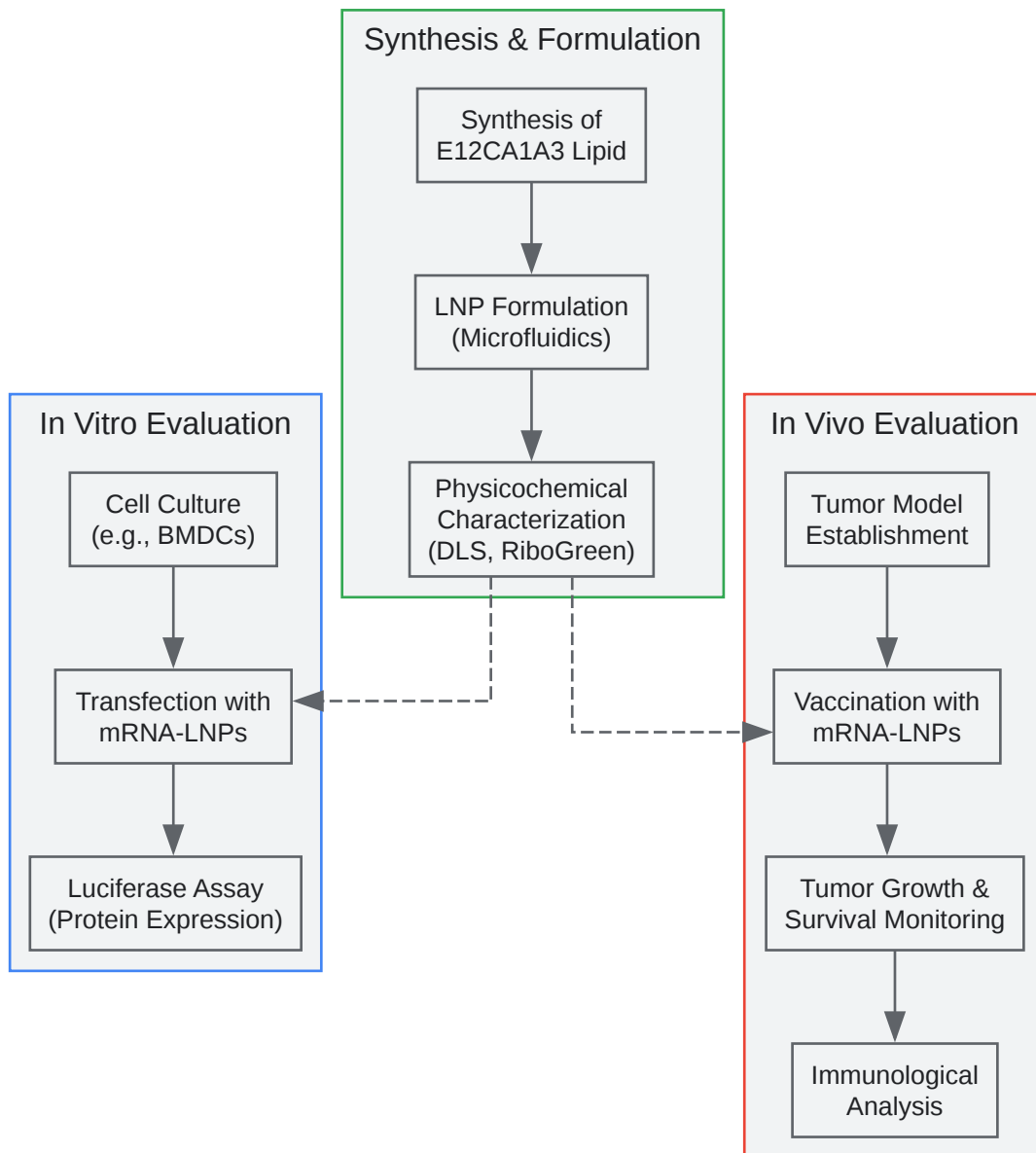
- C57BL/6 mice
- TC-1 tumor cells (expressing HPV E7 antigen) or other tumor cell line
- **E12CA1A3**-LNPs encapsulating mRNA encoding the relevant tumor antigen (e.g., E7 or Ovalbumin)
- Control LNPs (e.g., encapsulating irrelevant mRNA or empty)
- Calipers for tumor measurement

Procedure:

- Inject the tumor cells subcutaneously into the flank of the mice.
- Allow the tumors to establish and reach a certain size (e.g., 50-100 mm³).
- Randomize the mice into treatment and control groups.
- Administer the **E12CA1A3**-LNP mRNA vaccine or control LNPs via a relevant route (e.g., intramuscularly) at specified time points (e.g., day 7, 14, and 21 post-tumor inoculation).
- Monitor tumor growth by measuring the tumor dimensions with calipers every 2-3 days. Calculate tumor volume using the formula: $(\text{length} \times \text{width}^2)/2$.
- Monitor the survival of the mice.
- At the end of the study, or at specified time points, tissues can be harvested for further analysis (e.g., immune cell infiltration into the tumor).

Mandatory Visualization

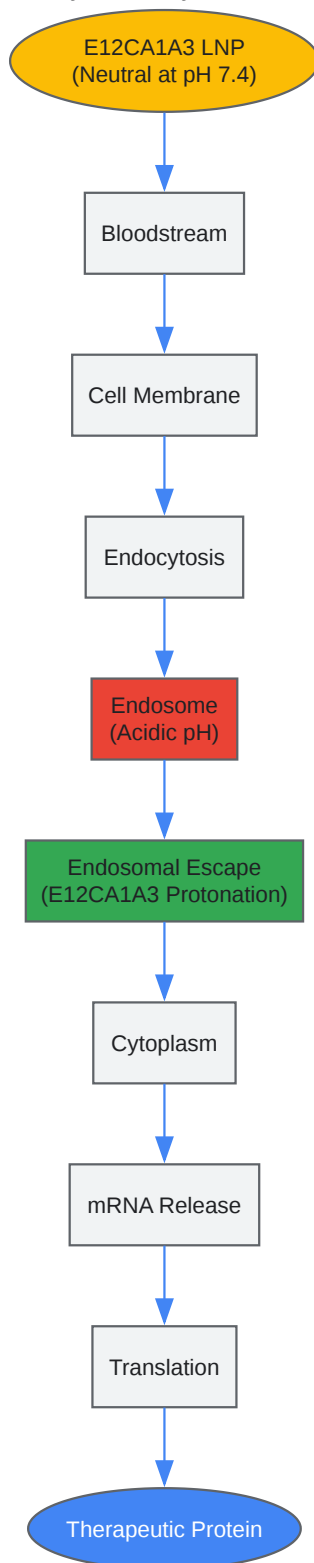
Experimental Workflow for E12CA1A3 LNP Evaluation



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Caption: Workflow for **E12CA1A3** LNP synthesis, formulation, and evaluation.

Cellular Delivery Pathway of E12CA1A3-LNPs

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Caption: Cellular mechanism of **E12CA1A3**-LNP mediated mRNA delivery.

Conclusion

E12CA1A3 represents a promising addition to the toolkit of ionizable lipids for nucleic acid delivery. Its key advantage appears to be the rapid liver clearance of its LNP formulations, which could translate to an improved safety profile, a critical consideration for the development of new therapeutics. The available data suggests that **E12CA1A3**-LNPs are efficient in delivering mRNA both in vitro and in vivo, leading to robust protein expression and potent anti-tumor immune responses in preclinical models. Further research and publication of detailed studies will be essential to fully elucidate the structure-activity relationships of this lipid and its potential for clinical translation in a variety of nucleic acid-based therapies. Researchers and drug developers are encouraged to consult the primary literature for more specific details as they become available.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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